

sinapyl alcohol-d3 basic pharmacological properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sinapyl alcohol-d3

Cat. No.: S12839350

Get Quote

Pharmacological Properties of Sinapyl Alcohol

The table below summarizes the core pharmacological data available for the parent compound, sinapyl alcohol, which provides the best available insight into the potential profile of its deuterated form.

Property	Description and Experimental Data
Bioactivity	Anti-inflammatory and antinociceptive (pain-relieving) agent [1].
Molecular Targets	Reduces expression of inducible NO synthase (iNOS) and cyclooxygenase-2 (COX-2) in macrophages [1] [2].
Key In Vitro Findings	More potently inhibits LPS-induced NO , PGE2 , and TNF-α production in macrophages than syringin. Reduces iNOS and COX-2 expression in a concentration-dependent manner [2].
Key In Vivo Findings	In mice/rats: inhibits acetic acid-induced vascular permeability (20, 30 mg/kg/day, p.o.); reduces carrageenan-induced acute paw edema (20, 30 mg/kg/day, p.o.) [2].
Primary Research Use	Sinapyl alcohol-d3 is used as a deuterated tracer or internal standard for quantitative analysis via NMR, GC-MS, or LC-MS [1].

Detailed Experimental Protocols

Based on the retrieved studies, here are the methodologies used to establish the pharmacological profile of sinapyl alcohol.

In Vitro Anti-inflammatory Assay

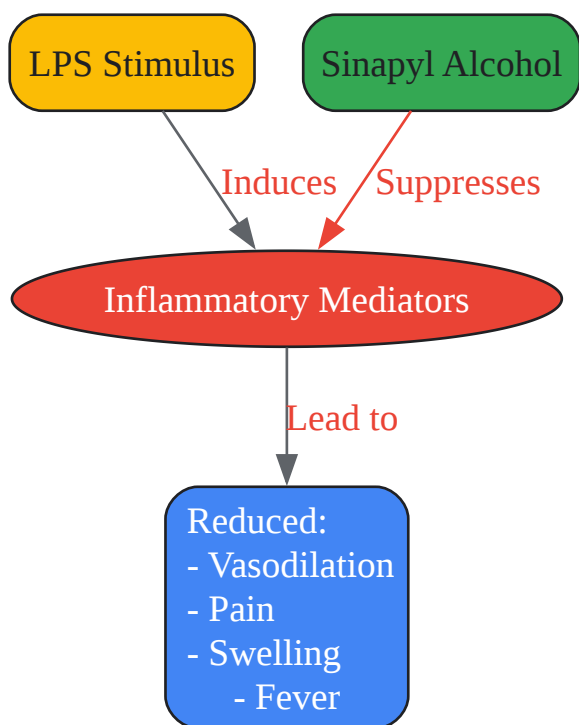
- **Objective:** To evaluate the inhibitory effect on inflammatory mediators in macrophage cells.
- **Cell Stimulation:** Macrophages are stimulated with **Lipopolysaccharide (LPS)** to induce an inflammatory response [2].
- **Treatment:** Cells are co-treated with sinapyl alcohol at various concentrations.
- **Measurement:**
 - **NO Production:** The accumulation of nitrite, a stable metabolite of NO, in the culture supernatant is measured (e.g., using Griess reagent) [2].
 - **PGE2 and TNF- α Production:** The levels of Prostaglandin E2 (PGE2) and Tumor Necrosis Factor-alpha (TNF- α) in the supernatant are quantified using specific immunoassays like ELISA [2].
 - **Protein Expression:** The expression levels of iNOS and COX-2 proteins are analyzed by western blotting [2].

In Vivo Anti-inflammatory and Antinociceptive Models

- **a) Acetic Acid-Induced Vascular Permeability in Mice**
 - **Objective:** To assess the ability to inhibit exudation and plasma leakage, key events in inflammation.
 - **Procedure:** Mice are administered sinapyl alcohol orally (20-30 mg/kg/day). Acetic acid is subsequently injected intravenously. The extent of vascular permeability is quantified by measuring the extravasation of a dye like Evans blue into the peritoneal cavity [2].
- **b) Carrageenan-Induced Paw Edema in Rats**
 - **Objective:** To evaluate the effect on acute local inflammation.
 - **Procedure:** Rats are pre-treated with sinapyl alcohol orally (20-30 mg/kg/day). Edema is induced by injecting carrageenan into the subplantar region of a hind paw. The anti-inflammatory effect is determined by measuring the reduction in paw volume or thickness compared to a control group over several hours [2].

Proposed Mechanism of Action

Based on the data, the following diagram illustrates the proposed anti-inflammatory mechanism of action of sinapyl alcohol.



[Click to download full resolution via product page](#)

This diagram outlines the proposed pathway through which sinapyl alcohol exerts its anti-inflammatory and antinociceptive effects.

Information on Sinapyl Alcohol-d3 and Next Steps

The available data for **sinapyl alcohol-d3** itself is primarily centered on its use as a research tool rather than a therapeutic agent. It is definitively cited as a **deuterated labeled compound** used as a tracer or an internal standard for quantitative analysis in techniques like NMR, GC-MS, or LC-MS [1]. Deuterated compounds can offer insights into a drug's metabolism and pharmacokinetics.

To further your research, I suggest:

- **Consulting Specialized Databases:** Search deeply in scientific databases such as PubMed, Scopus, or Reaxys using the CAS Number **934634-29-4** (for **sinapyl alcohol-d3**) to find more specialized research articles or patents.
- **Exploring Metabolic Studies:** Look for studies that specifically use this deuterated compound to track the metabolic fate of sinapyl alcohol in biological systems.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sinapyl alcohol-d 3 [medchemexpress.com]
2. | COX | NOS | TargetMol Sinapyl alcohol [targetmol.com]

To cite this document: Smolecule. [sinapyl alcohol-d3 basic pharmacological properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12839350#sinapyl-alcohol-d3-basic-pharmacological-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com